

An In-depth Technical Profile of N,N-dimethylnaphthalen-2-amine

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Compound of Interest

Compound Name: *N,N*-dimethylnaphthalen-2-amine

Cat. No.: B1359937

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This document provides a concise technical overview of the chemical compound **N,N-dimethylnaphthalen-2-amine**, focusing on its fundamental molecular properties. The information is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

Core Molecular Data

N,N-dimethylnaphthalen-2-amine, also known as 2-dimethylaminonaphthalene, is an aromatic amine derivative of naphthalene. Its core identifying chemical data are summarized below.

| Identifier | Value | Reference |
|-------------------|--|-----------|
| Molecular Formula | C12H13N | [1][2][3] |
| Molecular Weight | 171.24 g/mol | [2][3][4] |
| IUPAC Name | <i>N,N</i> -dimethylnaphthalen-2-amine | [3] |
| CAS Number | 2436-85-3 | [3] |
| InChI Key | IKZPRXHVTFNIEK-UHFFFAOYSA-N | [2][3] |
| SMILES | <chem>CN(C)C1=CC2=CC=CC=C2C=C1</chem> | [2] |

Experimental Protocols and Methodologies

The determination of the molecular formula and weight for a compound like **N,N-dimethylnaphthalen-2-amine** is typically achieved through standard analytical chemistry techniques. These methods include:

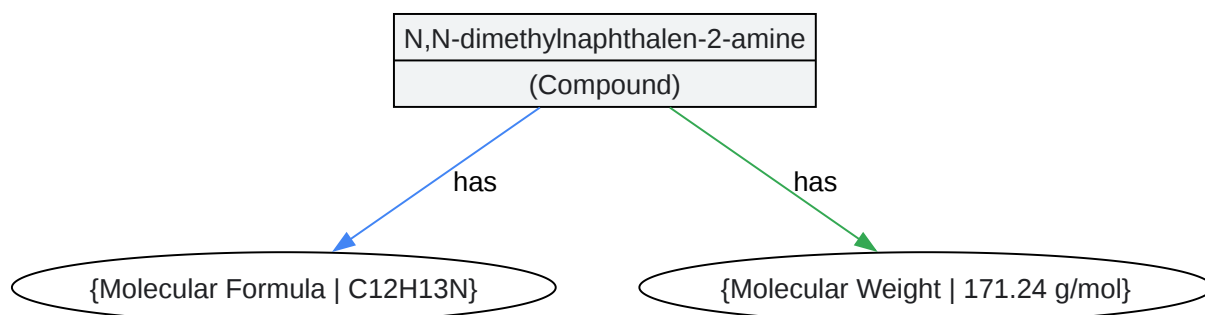
- Mass Spectrometry (MS): To determine the mass-to-charge ratio of the molecular ion, providing an accurate molecular weight.
- Elemental Analysis: To determine the percentage composition of carbon, hydrogen, and nitrogen, which is used to empirically derive the chemical formula.
- Nuclear Magnetic Resonance (NMR) Spectroscopy: To confirm the structure and arrangement of atoms, further validating the molecular formula.

Detailed experimental protocols for these standard procedures are widely established and are not specific to this compound.

Logical Relationships and Structure

As this document pertains to the intrinsic properties of a single chemical compound, there are no complex signaling pathways or experimental workflows to visualize. The logical structure is a straightforward presentation of its identity and properties.

Below is a simple DOT diagram illustrating the relationship between the compound's name and its primary molecular identifiers.



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Relationship between the compound and its molecular properties.

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